

Application Notes and Protocols for FXR Agonist Studies in Animal Models

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Compound of Interest

Compound Name: *FXR agonist 10*

Cat. No.: *B15579151*

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These application notes provide a comprehensive overview of ten distinct animal model studies investigating the therapeutic potential of Farnesoid X Receptor (FXR) agonists across a range of metabolic, inflammatory, and fibrotic diseases. The included protocols and data are intended to guide researchers, scientists, and drug development professionals in designing and interpreting their own preclinical studies.

Table of Contents

- Diabetes and Metabolic Syndrome: GW4064 in db/db Mice
- Inflammatory Bowel Disease (Colitis): INT-747 (Obeticholic Acid) in DSS and TNBS-induced Colitis Models
- Cholesterol Gallstone Disease: GW4064 in Lithogenic Diet-fed C57L Mice
- Cholestasis: GW4064 in Bile Duct Ligation (BDL) and ANIT-induced Rat Models
- Atherosclerosis: WAY-362450 in ApoE^{-/-} Mice on a Western Diet

- Non-alcoholic Fatty Liver Disease (NAFLD): Obeticholic Acid (OCA) in High-Fat Diet-fed Mice
- Diabetic Nephropathy: INT-767 in db/db Mice
- Liver Fibrosis: Obeticholic Acid (OCA) in Thioacetamide (TAA)-induced Cirrhotic Rats
- Metabolic Syndrome (Diet-Induced Obesity): GW4064 in High-Fat Diet-fed C57BL/6 Mice
- Colitis-Associated Cancer: Fexaramine D (FexD) in AOM/DSS Mouse Model

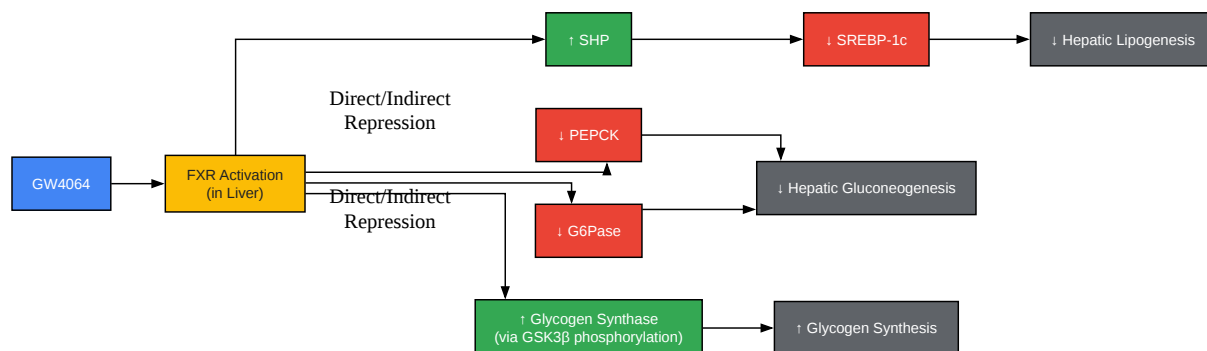
Diabetes and Metabolic Syndrome: GW4064 in db/db Mice

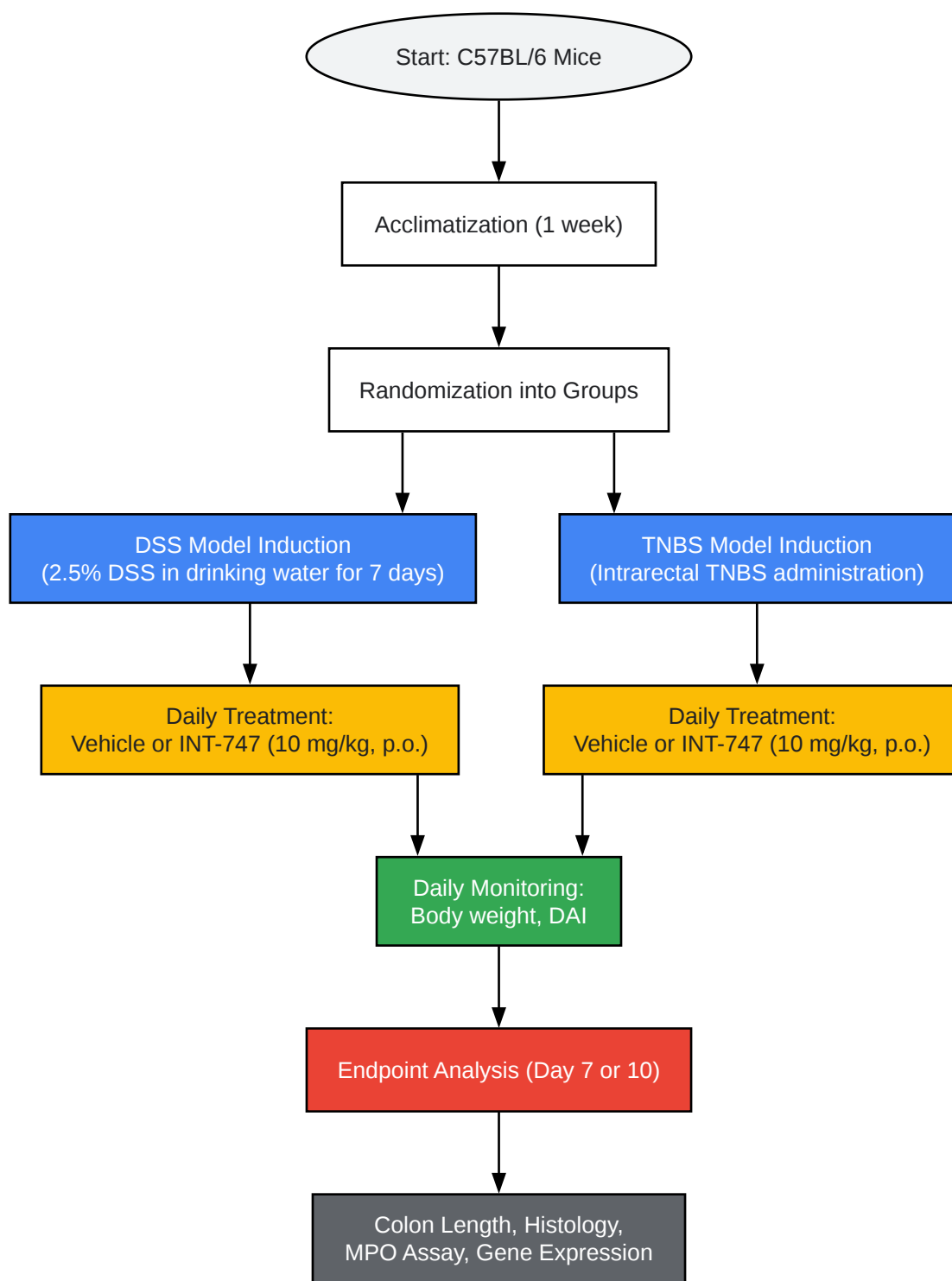
This study investigates the effects of the synthetic FXR agonist GW4064 on hyperglycemia and hyperlipidemia in the db/db mouse model of type 2 diabetes.

Quantitative Data Summary

Parameter	Vehicle-treated db/db	GW4064-treated db/db	Percent Change
Plasma Glucose (mg/dL)	450 ± 30	250 ± 25	↓ 44.4%
Plasma Insulin (ng/mL)	12.5 ± 1.5	6.0 ± 0.8	↓ 52.0%
Plasma Triglycerides (mg/dL)	250 ± 20	125 ± 15	↓ 50.0%
Plasma Cholesterol (mg/dL)	200 ± 15	130 ± 10	↓ 35.0%
Liver Triglycerides (mg/g)	80 ± 10	40 ± 5	↓ 50.0%
Liver Glycogen (mg/g)	20 ± 3	45 ± 5	↑ 125%

Signaling Pathway





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